

Unraveling "DDO-8958": A Case of Ambiguous Identity in Scientific Literature

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Compound of Interest

Compound Name: DDO-8958

Cat. No.: B15570812

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Initial investigations into the compound designated "**DDO-8958**" have revealed a significant challenge in identifying a specific molecule with this identifier in publicly available scientific and chemical databases. The search results are consistently dominated by references to "DDO," an acronym for D-aspartate oxidase, a peroxisomal flavoprotein, or in unrelated contexts, the online game "Dungeons & Dragons Online."

This ambiguity prevents the creation of the requested detailed application notes and protocols for "**DDO-8958**" in combination with another compound. Without a clear identification of "**DDO-8958**," its mechanism of action, signaling pathways, and potential therapeutic combinations remain unknown.

D-aspartate oxidase (DDO) is an enzyme that catalyzes the oxidative deamination of D-aspartate.^[1] It is a flavoprotein located in the peroxisomes and utilizes flavin adenine dinucleotide (FAD) as a cofactor.^[1] The gene encoding for human DDO is located on chromosome 6q21.^[1] Studies have implicated DDO in various physiological and pathological processes, including aging and schizophrenia, due to its role in regulating the levels of D-aspartate, a neuromodulator.^[1]

Given the user's request for protocols related to a specific compound, it is possible that "**DDO-8958**" represents an internal code for a research compound that has not yet been disclosed in public literature, a typographical error, or a misunderstanding of a compound's designation.

Until "**DDO-8958**" can be unequivocally identified as a specific chemical entity, it is not possible to provide the detailed application notes, experimental protocols, data presentations, and

signaling pathway diagrams as requested. Further clarification on the chemical structure or alternative nomenclature for "DDO-8958" is necessary to proceed with a substantive response.

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References

- 1. DDO D-aspartate oxidase [Homo sapiens (human)] - Gene - NCBI [ncbi.nlm.nih.gov]
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